

# Proper Disposal Procedures for Dienogest-13C2,15N

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## Compound of Interest

Compound Name: Dienogest-13C2,15N

Cat. No.: B15524069

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For Immediate Reference: Treat **Dienogest-13C2,15N** as a hazardous chemical waste. Do not dispose of it in standard laboratory trash or down the drain. The stable isotope labeling does not alter the chemical hazards of the parent compound, Dienogest. All handling and disposal procedures should be based on the hazardous properties of Dienogest.

## Hazard Identification and Safety Precautions

Dienogest is a synthetic progestin with several documented hazards that dictate its handling and disposal requirements. It is classified as:

- Reproductive Toxicity: May damage fertility or the unborn child and may cause harm to breast-fed children[1][2][3].
- Carcinogenicity: Suspected of causing cancer[1][2][3].
- Mutagenicity: Suspected of causing genetic defects[1].
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects[1].
- Irritant: Causes skin and serious eye irritation[1].

Due to these hazards, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, must be worn at all times when handling **Dienogest-13C2,15N** and its waste.

## Segregation and Collection of Dienogest-13C2,15N Waste

Proper segregation is the first critical step in the disposal process. Improperly mixed waste streams can pose safety risks and lead to costly disposal procedures.

- **Waste Classification:** **Dienogest-13C2,15N** is a stable isotope-labeled compound. Unlike radioactive isotopes, stable isotopes do not pose a radiation hazard. Therefore, the waste is classified based on its chemical properties as hazardous pharmaceutical waste[4][5].
- **Solid Waste:**
  - Collect all contaminated solid materials, such as unused **Dienogest-13C2,15N** powder, contaminated personal protective equipment (gloves, etc.), weigh boats, and pipette tips, in a dedicated, clearly labeled hazardous waste container.
  - The container should be made of a compatible material and have a secure, sealable lid.
- **Liquid Waste:**
  - Solutions containing **Dienogest-13C2,15N** should be collected in a separate, leak-proof hazardous waste container designated for liquid chemical waste.
  - Do not mix this waste with other solvent streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- **Sharps Waste:**
  - Any needles, syringes, or other sharps contaminated with **Dienogest-13C2,15N** must be disposed of in a designated sharps container that is puncture-resistant and leak-proof[6].

## Labeling and Storage of Waste Containers

Accurate labeling and proper storage are essential for safety and regulatory compliance.

- **Labeling:** All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**Dienogest-13C2,15N**". List all constituents and their approximate concentrations.

- **Storage:** Store the sealed waste containers in a designated satellite accumulation area within the laboratory. This area should be secure and away from general laboratory traffic.

## Disposal Procedures

The final disposal of **Dienogest-13C2,15N** waste must be handled by trained professionals in accordance with local, state, and federal regulations.

- **Institutional EHS:** Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
- **Licensed Disposal Company:** The EHS department will work with a licensed hazardous waste disposal company that is equipped to handle and dispose of pharmaceutical and chemical waste in compliance with regulations such as the Resource Conservation and Recovery Act (RCRA)[7][8].
- **Do Not:**
  - Pour any liquid waste containing **Dienogest-13C2,15N** down the drain. Its high aquatic toxicity can have long-lasting detrimental effects on the environment[1].
  - Dispose of any solid waste contaminated with **Dienogest-13C2,15N** in the regular trash.

## Experimental Protocols

The disposal procedures outlined above are based on standard laboratory safety protocols for handling hazardous chemicals and do not involve experimental methodologies.

## Quantitative Data Summary

There is no quantitative data to summarize in the context of disposal procedures.

## Disposal Workflow for Dienogest-13C2,15N



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Caption: Workflow for the proper segregation and disposal of **Dienogest-13C2,15N** waste.

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